

# An In-depth Technical Guide to Dimethyl Methylphosphonate (DMMP)

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## Compound of Interest

Compound Name: Methylphosphonate

Cat. No.: B1257008

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## Introduction

Dimethyl **methylphosphonate** (DMMP) is an organophosphorus compound with the chemical formula  $\text{CH}_3\text{PO}(\text{OCH}_3)_2$ .<sup>[1]</sup> It is a colorless liquid at room temperature and is primarily utilized as a flame retardant.<sup>[1][2]</sup> Beyond its principal application in enhancing the fire safety of materials, DMMP serves various roles in industrial and research settings. These include use as a preignition additive for gasoline, an anti-foaming agent, a plasticizer, a stabilizer, a textile conditioner, an antistatic agent, and an additive for solvents and low-temperature hydraulic fluids.<sup>[1][3]</sup> Notably, due to its structural similarity to nerve agents like sarin, DMMP is also employed as a non-toxic simulant for the calibration of detectors and for training in decontamination procedures.<sup>[1][2]</sup> This guide provides a comprehensive overview of the core characteristics of DMMP, including its physicochemical properties, synthesis, and key applications.

## Physicochemical and Toxicological Properties

The fundamental properties of DMMP are summarized in the tables below, providing a ready reference for researchers and professionals.

### Table 1: General and Physical Properties of DMMP

Property	Value	Reference(s)
CAS Number	756-79-6	[1][3][4]
Molecular Formula	C <sub>3</sub> H <sub>9</sub> O <sub>3</sub> P	[1][3][4]
Molecular Weight	124.08 g/mol	[1][3][5]
Appearance	Colorless liquid	[1][3]
Odor	Characteristic/Pleasant	[3][4][6]
Melting Point	-50 °C	[1][4]
Boiling Point	181 °C at 760 mmHg	[1][4][5]
Density	1.145 g/mL at 25 °C	[1][7]
Vapor Pressure	1.2 mmHg at 77°F (25 °C)	[5]
<0.1 mmHg at 20 °C	[7][8]	
Solubility in Water	>100 g/L at 21 °C; slowly hydrolyzes	[1][3]
LogP (Octanol-Water Partition Coefficient)	-0.61	[3][9]
Refractive Index (n <sub>20/D</sub> )	1.413	[7][8]
Flash Point	69 °C (closed cup)	[1]
110 °F (43.3 °C)	[5]	

**Table 2: Toxicological Data for DMMP**

Parameter	Value	Species	Reference(s)
LD50 (Oral)	8,210 mg/kg	Rat	[1]
10,190 mg/kg	Rat	[9][10]	
LD50 (Dermal)	>2,000 mg/kg	Rabbit	[1]
LC50 (Inhalation)	20.13 mg/L (1h)	Rat	[1]
Hazards	Harmful if inhaled, swallowed, or absorbed through the skin. Suspected carcinogen.	[4]	

## Synthesis and Characterization

### Synthesis of Dimethyl Methylphosphonate via the Michaelis-Arbuzov Reaction

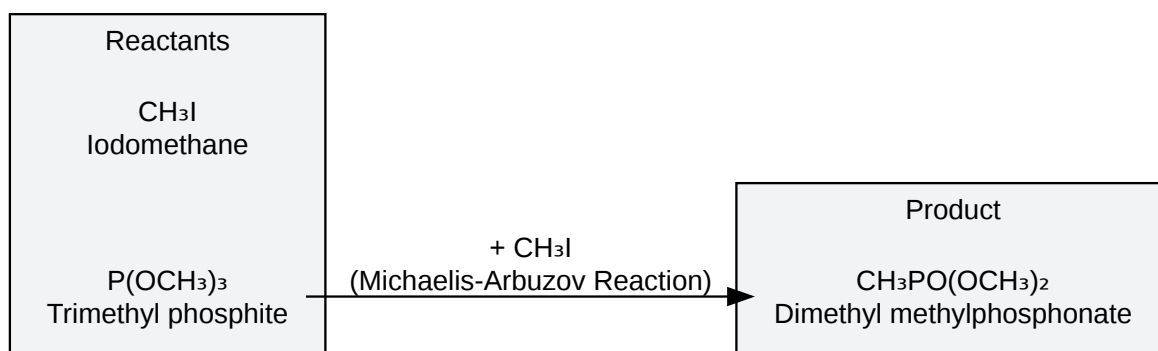
The primary method for synthesizing DMMP is the Michaelis-Arbuzov reaction.[1][11] This reaction involves the treatment of a trivalent phosphorus ester, such as trimethyl phosphite, with an alkyl halide, like iodomethane.

#### Experimental Protocol:

A general laboratory-scale synthesis of DMMP via the Michaelis-Arbuzov reaction is described below. It should be noted that specific reaction conditions, such as temperature and time, can be optimized to improve yield.[12][13]

- **Reaction Setup:** A reaction vessel equipped with a reflux condenser, a magnetic stirrer, and a nitrogen inlet is charged with trimethyl phosphite.
- **Reagent Addition:** Iodomethane is added dropwise to the trimethyl phosphite at room temperature with continuous stirring. The reaction is exothermic, and the addition rate should be controlled to maintain the desired reaction temperature.

- **Reaction Conditions:** After the addition is complete, the reaction mixture is heated to a temperature typically ranging from 170-180°C for a period of 2-13 hours.[12][14] The progress of the reaction can be monitored by techniques such as  $^{31}\text{P}$  NMR spectroscopy.
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature. The crude product is then purified by vacuum distillation to yield pure dimethyl methylphosphonate.[14]



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**Figure 1.** Synthesis of DMMP via the Michaelis-Arbuzov Reaction.

## Spectroscopic Characterization

The identity and purity of synthesized DMMP are typically confirmed using various spectroscopic techniques.

Experimental Protocols:

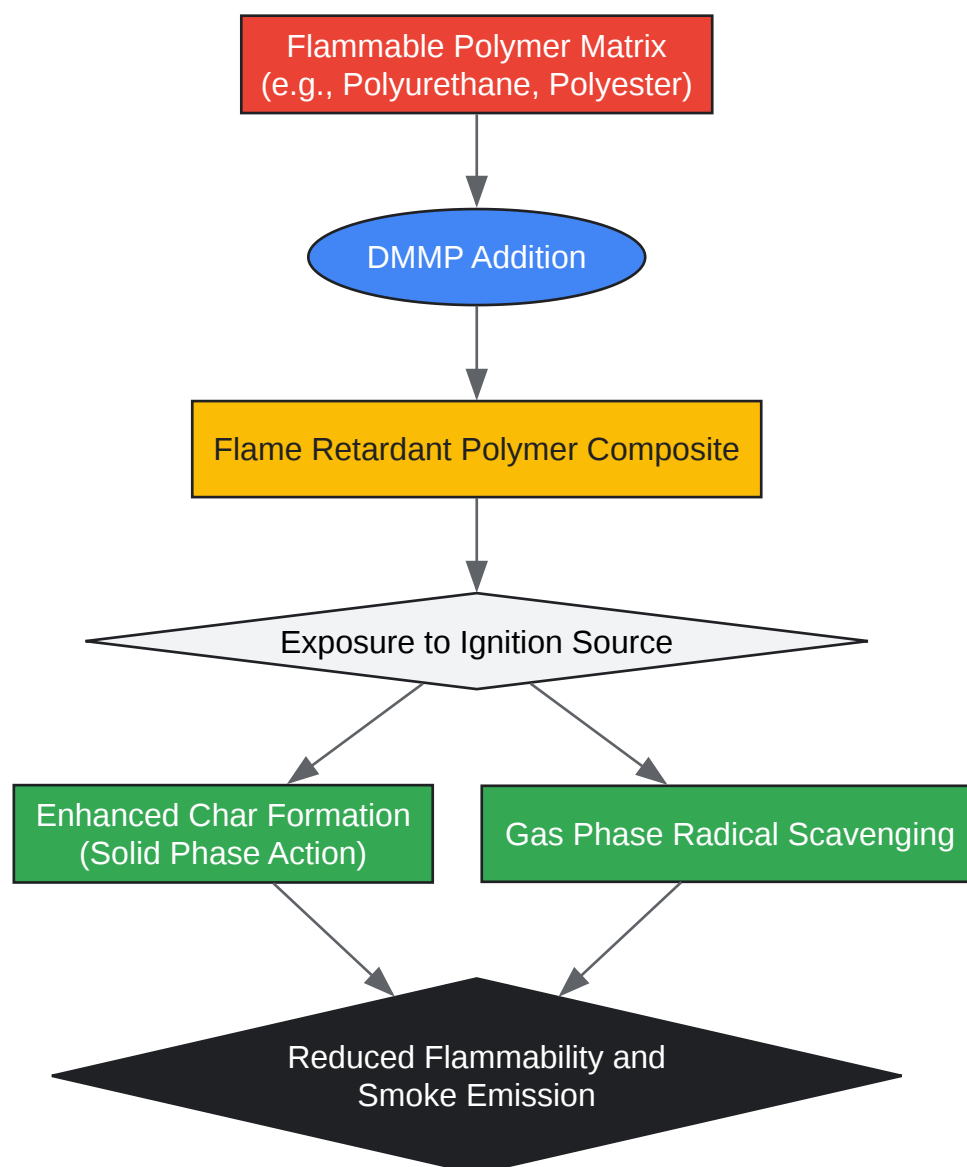
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** An FTIR spectrum of DMMP is recorded to identify characteristic functional groups. A small amount of the liquid sample is placed between two KBr plates or analyzed using an ATR (Attenuated Total Reflectance) accessory. The spectrum is typically recorded in the range of 4000-400  $\text{cm}^{-1}$ . Key vibrational bands to be observed include the P=O stretching vibration, P-O-C stretching, and C-H stretching.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR spectroscopy is a powerful tool for the structural elucidation of DMMP.

- $^1\text{H}$  NMR: A sample is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ), and the spectrum is recorded. The spectrum is expected to show two distinct signals: a doublet for the methyl group attached to the phosphorus atom and a doublet for the methoxy protons.
- $^{13}\text{C}$  NMR: The  $^{13}\text{C}$  NMR spectrum will show signals corresponding to the methyl carbon attached to phosphorus and the methoxy carbons.
- $^{31}\text{P}$  NMR: This is a particularly informative technique for phosphorus-containing compounds. The  $^{31}\text{P}$  NMR spectrum of DMMP will exhibit a single signal at a characteristic chemical shift, confirming the presence of the phosphonate group.

## Applications

### Flame Retardant

The primary commercial application of DMMP is as a flame retardant.<sup>[1][3][4]</sup> It is incorporated into a variety of polymers, including polyurethane foams, unsaturated polyesters, and epoxy resins, to reduce their flammability.<sup>[15]</sup> The phosphorus content of DMMP contributes to its flame retardant properties by promoting char formation and scavenging radicals in the gas phase during combustion.<sup>[2]</sup>



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**Figure 2.** Logical Workflow of DMMP as a Flame Retardant.

## Chemical Warfare Agent Simulant

DMMP is used as a simulant for G-series nerve agents, such as sarin, for training purposes and for the calibration of chemical agent detectors.[1][4] Its low toxicity and similar physical properties to sarin make it a safe and effective substitute in these applications.[2]

## Safety and Handling

DMMP is considered to have low to moderate hazard.[3] It is harmful if inhaled, swallowed, or absorbed through the skin.[4] It is also a suspected carcinogen.[4] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[3] It should be used in a well-ventilated area or in a fume hood.[3] DMMP is combustible and should be stored away from strong oxidizing agents and strong bases.[9] It may soften some plastics and rubbers and undergoes slow hydrolysis in contact with water.[4][9]

## Conclusion

Dimethyl **methylphosphonate** is a versatile organophosphorus compound with significant industrial applications, most notably as a flame retardant. Its well-characterized physicochemical properties and established synthesis route make it a readily accessible and utilized chemical. While it possesses a favorable safety profile compared to the nerve agents it simulates, appropriate handling precautions are necessary due to its potential health effects. This guide provides core technical information to support researchers, scientists, and drug development professionals in their understanding and utilization of DMMP.

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